

An In-depth Technical Guide to Ethyl 2-aminopyrimidine-5-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 2-aminopyrimidine-5-carboxylate

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For Researchers, Scientists, and Drug Development Professionals

Ethyl 2-aminopyrimidine-5-carboxylate is a heterocyclic organic compound featuring a pyrimidine core functionalized with both an amino group and an ethyl ester. This structure makes it a valuable building block in medicinal chemistry and synthetic organic chemistry. Pyrimidine derivatives are of significant interest in drug development due to their presence in a wide array of biologically active molecules, including antimicrobial and anticancer agents.^[1]

Core Chemical Properties

Ethyl 2-aminopyrimidine-5-carboxylate is a solid at room temperature.^[2] The presence of the amino group imparts basic properties to the molecule, allowing it to act as a hydrogen bond donor and a nucleophile in chemical reactions.^[1] The ethyl ester group enhances its solubility in common organic solvents.^[1]

Physicochemical Data

While extensive experimental data for **Ethyl 2-aminopyrimidine-5-carboxylate** is not widely available in the cited literature, the fundamental properties derived from its chemical structure are summarized below.

Property	Value	Source(s)
CAS Number	57401-76-0	[2][3]
Molecular Formula	C ₇ H ₉ N ₃ O ₂	[2][3]
Molecular Weight	167.17 g/mol	[3]
IUPAC Name	ethyl 2-aminopyrimidine-5-carboxylate	[3]
SMILES	<chem>CCOC(=O)C1=CN=C(N=C1)N</chem>	[3]
InChI Key	GCGQBUJYXVSZBS-UHFFFAOYSA-N	[2][3]
Appearance	Solid	[2]
Topological Polar Surface Area	78.1 Å ²	[3]
XLogP3	0.2	[3]

Note: Experimental values for melting point, boiling point, and specific solubility are not available in the searched literature. The data presented are computed or based on general observations.

Spectral Data

Detailed experimental spectral data (¹H NMR, ¹³C NMR, IR, Mass Spectrometry) for **Ethyl 2-aminopyrimidine-5-carboxylate** are not provided in the reviewed sources. For drug development and research, empirical determination of these spectra is a critical step for structural confirmation and quality control.

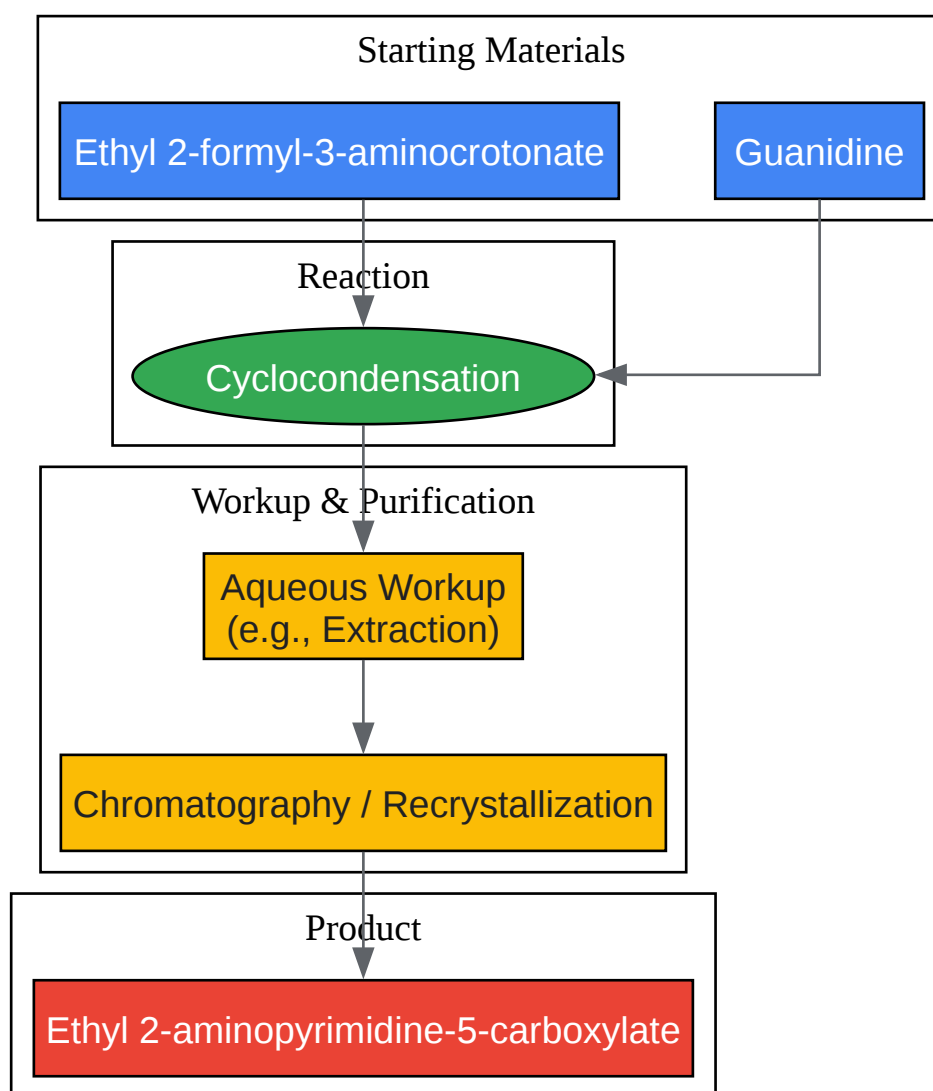
Synthesis and Experimental Protocols

The synthesis of **Ethyl 2-aminopyrimidine-5-carboxylate** generally involves multi-step organic reactions.[1] While a specific, detailed protocol for this exact molecule is not available in the cited literature, a general understanding can be drawn from the synthesis of related aminopyrimidine structures.

A common approach for creating the aminopyrimidine core involves the condensation of a three-carbon component with an amidine-containing reactant. For instance, a generalized synthesis workflow might involve the reaction of a substituted acrylonitrile with a formamidine derivative.

Representative Synthetic Workflow (Hypothetical)

Below is a logical workflow illustrating a potential synthetic pathway, based on common organic chemistry principles for pyrimidine synthesis.



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A generalized workflow for pyrimidine synthesis.

Biological and Pharmacological Context

The pyrimidine scaffold is a cornerstone in the development of therapeutics. Various derivatives have shown a broad spectrum of biological activities. While no specific studies on the biological effects or signaling pathway modulation of **Ethyl 2-aminopyrimidine-5-carboxylate** were identified, related aminopyrimidine compounds have been investigated as:

- **STAT6 Inhibitors:** Certain 2-aminopyrimidine-5-carboxamide derivatives have been synthesized and evaluated as inhibitors of the STAT6 protein, which is a therapeutic target for allergic conditions.[4]
- **Anticancer Agents:** The aminopyrimidine structure is a key component in molecules designed as Epidermal Growth Factor Receptor (EGFR) tyrosine kinase inhibitors, a major target in oncology.[5]
- **Biofilm Modulators:** The 2-aminopyrimidine scaffold has been identified as a novel structure for the modulation of bacterial biofilm formation.

Given its structure, **Ethyl 2-aminopyrimidine-5-carboxylate** serves as a key intermediate, providing a foundation that medicinal chemists can elaborate upon to generate novel drug candidates targeting a range of diseases. Further research is necessary to elucidate its specific biological activities.

Safety and Handling

Based on Globally Harmonized System (GHS) classifications for this compound, it is considered harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[3]

Precautionary Measures:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash skin thoroughly after handling.
- Use only in a well-ventilated area.
- Wear protective gloves, eye protection, and face protection.

- In case of contact with eyes, rinse cautiously with water for several minutes.

Standard laboratory safety protocols should be strictly followed when handling this chemical.

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References

- 1. Interpreting Infrared Spectra - Specac Ltd [specac.com]
- 2. cymitquimica.com [cymitquimica.com]
- 3. Ethyl 2-aminopyrimidine-5-carboxylate | C₇H₉N₃O₂ | CID 295889 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Synthesis and evaluation of 2-[[2-(4-hydroxyphenyl)-ethyl]amino]pyrimidine-5-carboxamide derivatives as novel STAT6 inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. CN102952083A - Preparation method of 2-amino pyrimidine - Google Patents [patents.google.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl 2-aminopyrimidine-5-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b112800#ethyl-2-aminopyrimidine-5-carboxylate-chemical-properties]

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